

Personal protective equipment for handling 1-(3-Amino-4-bromophenyl)ethanone

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Compound of Interest

Compound Name: 1-(3-Amino-4-bromophenyl)ethanone

Cat. No.: B1349132

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Essential Safety and Handling Guide for 1-(3-Amino-4-bromophenyl)ethanone

This guide provides immediate, essential safety and logistical information for handling **1-(3-Amino-4-bromophenyl)ethanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Personal Protective Equipment (PPE)

1-(3-Amino-4-bromophenyl)ethanone is classified as an irritant and may cause skin, eye, and respiratory irritation.^{[1][2]} It is harmful if swallowed and may cause an allergic skin reaction.^[3] Adherence to proper PPE protocols is mandatory to ensure personal safety.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]	Prevents eye irritation from splashes or airborne particles. [1][4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[5] Nitrile rubber gloves are recommended. Inspect gloves before use.[1]	Avoids skin irritation and potential sensitization.[1][3]
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator when necessary, especially in case of insufficient ventilation or dust formation.[4][6]	Prevents respiratory tract irritation.[1]

Operational and Handling Plan

Proper handling procedures are critical to minimize exposure and ensure a safe laboratory environment.

Step-by-Step Handling Protocol:

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[1][4] Ensure that eyewash stations and safety showers are readily accessible.[7]
- **Personal Decontamination:** Wash hands thoroughly after handling the compound.[1]
- **Safe Handling Practices:** Avoid contact with skin, eyes, and clothing.[4] Do not breathe dust or vapors.[1] Keep the container tightly closed when not in use.[4]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[4][7] The substance is a combustible solid.[3]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4] Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[4] Seek immediate medical attention.

Spill Response:

In case of a spill, wear appropriate PPE, absorb the spill with inert material (e.g., dry sand or earth), and then place it into a chemical waste container.[4] Ventilate the area and remove all sources of ignition.[4][6]

Disposal Plan

Dispose of **1-(3-Amino-4-bromophenyl)ethanone** and its container in accordance with local, state, and federal regulations. Do not empty into drains.^[7]

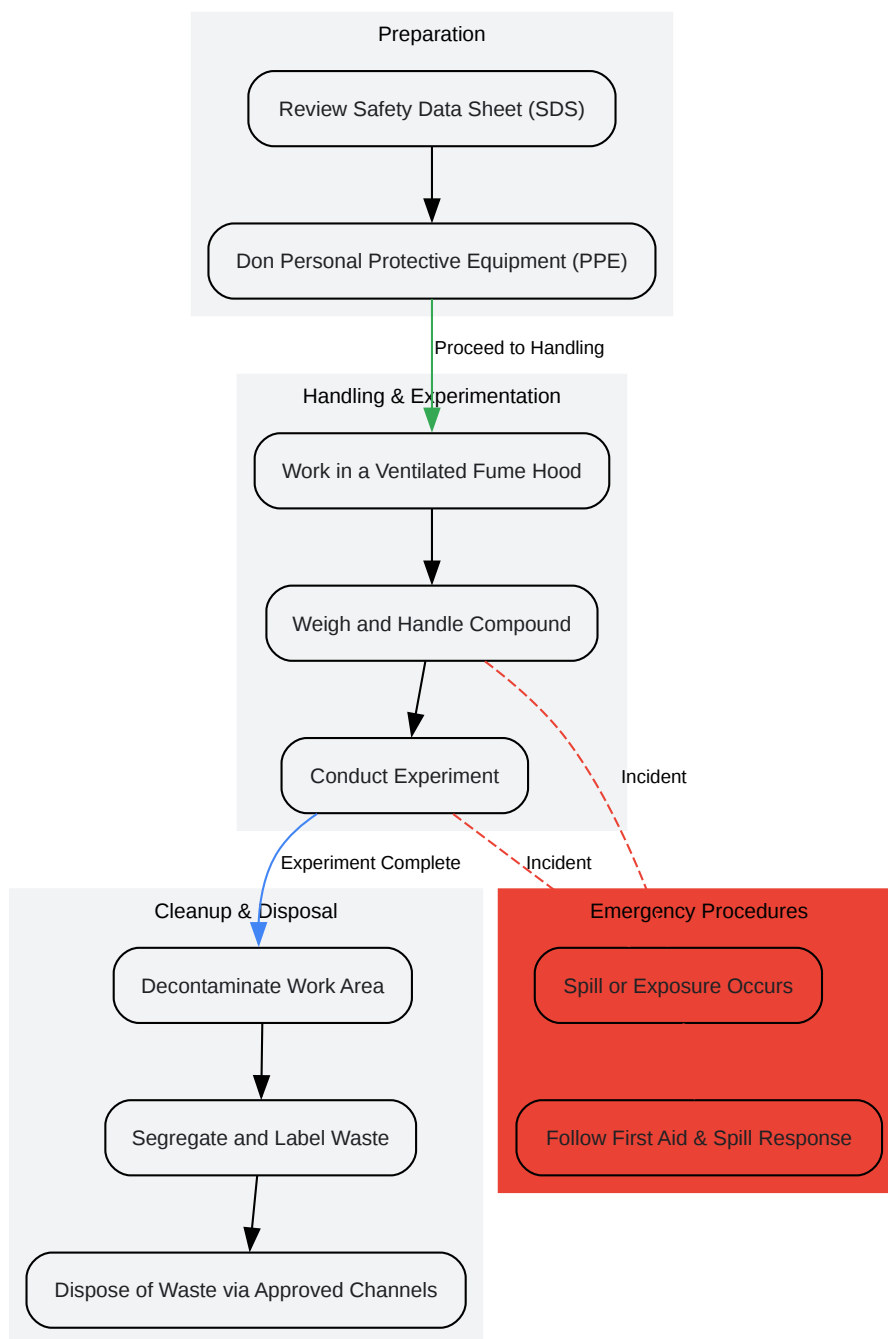
Disposal Protocol:

- Waste Collection: Collect waste material in a suitable, labeled, and closed container.
- Waste Disposal: Dispose of the contents and container to an approved waste disposal plant.^{[1][5]}

Experimental Workflow

The following diagram outlines the standard workflow for handling **1-(3-Amino-4-bromophenyl)ethanone** from receipt to disposal.

Workflow for Handling 1-(3-Amino-4-bromophenyl)ethanone

[Click to download full resolution via product page](#)Caption: Workflow for Handling **1-(3-Amino-4-bromophenyl)ethanone**.

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